

Phthalic anhydride safety data sheet for laboratory use

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Compound of Interest

Compound Name: *Phthalic anhydride*

Cat. No.: *B7721444*

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An In-depth Technical Guide to **Phthalic Anhydride** Safety for Laboratory Use

Introduction

Phthalic anhydride is an organic compound with the formula $C_6H_4(CO)_2O$ and is the anhydride of phthalic acid.[1] It appears as a white, lustrous crystalline solid, often in the form of needles or flakes, and has a characteristic acrid odor.[2][3][4] This compound is a vital industrial chemical primarily used in the large-scale production of plasticizers, as well as in the manufacturing of alkyd and unsaturated polyester resins, dyes, and pharmaceuticals.[1][3][5] Given its reactivity and hazardous properties, a thorough understanding of its safety data sheet (SDS) is critical for researchers, scientists, and drug development professionals who handle this chemical in a laboratory setting. This guide provides a comprehensive overview of the safety information for **phthalic anhydride**, with a focus on quantitative data, emergency protocols, and experimental safety methodologies.

Hazard Identification

Phthalic anhydride is classified as a hazardous substance and presents multiple health and physical hazards.[6][7]

GHS Hazard Statements:

- H302: Harmful if swallowed.[8][9][10]

- H315: Causes skin irritation.[8][9][10]
- H317: May cause an allergic skin reaction.[8][9][10]
- H318: Causes serious eye damage.[8][9][10]
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[8][9][10]
- H335: May cause respiratory irritation.[8][9][10]

Contact with the solid material can severely irritate and burn the skin and eyes.[11] Inhalation of dust or fumes can irritate the nose, throat, and lungs, leading to coughing, wheezing, and potentially an asthma-like allergy.[11][12] Chronic exposure can result in conjunctivitis, rhinitis, bronchitis, and skin sensitization.[12][13] Finely dispersed dust can also form explosive mixtures in the air.[9][13][14]

Physical and Chemical Properties

The physical and chemical properties of **phthalic anhydride** are summarized in the table below. This data is essential for safe handling, storage, and experimental design.

Property	Value	Citations
Molecular Formula	C ₈ H ₄ O ₃	[14]
Molecular Weight	148.12 g/mol	[2][15][16]
Appearance	White crystalline needles or solid flakes	[2][3][4][14]
Odor	Characteristic, acrid, pungent	[2][4][15]
Melting Point	131-134 °C (268-273 °F)	[1][13][14]
Boiling Point	284-295 °C (543-563 °F)	[1][11][14][15]
Flash Point	151-152 °C (304-306 °F)	[9][11][13][14]
Autoignition Temperature	570-580 °C (1058-1076 °F)	[9][11][13][14]
Lower Explosion Limit (LEL)	1.7% (V)	[4][9][11][14]
Upper Explosion Limit (UEL)	10.5% (V)	[9][11][14]
Vapor Pressure	0.01 mbar @ 20 °C	[13][14]
Density	1.53 g/cm ³ (solid); 1.20 g/mL (molten)	[1][15][16]
Solubility	Reacts with hot water; slightly soluble in cold water (approx. 6 g/L). Soluble in alcohol, benzene, and ether.	[2][3][15][17]

Toxicological Data

Toxicological data provides quantitative measures of a substance's acute toxicity. The values for **phthalic anhydride** are presented below.

Test	Species	Route	Value	Citations
LD ₅₀	Rat	Oral	1530 mg/kg	[17] [18] [19]
LD ₅₀	Mouse	Oral	1500 mg/kg	[19] [20]
LD ₅₀	Rabbit	Dermal	> 10,000 mg/kg (> 10 g/kg)	[17] [19] [20]
LC ₅₀	Rat	Inhalation	> 2.14 mg/L (4 h exposure, dust/aerosol)	[17] [21]

Occupational Exposure Limits

Regulatory bodies worldwide have established occupational exposure limits (OELs) to protect laboratory and industrial workers.

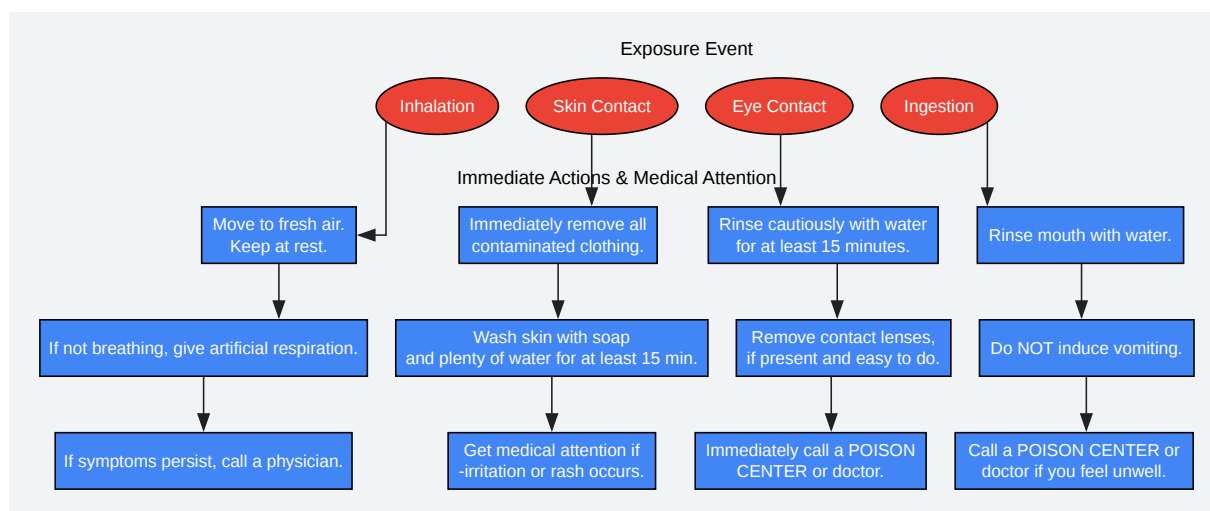
Agency	Limit Type	Value (mg/m ³)	Value (ppm)	Notes	Citations
OSHA	PEL (TWA)	12 mg/m ³	2 ppm	8-hour time-weighted average	[5] [11] [17]
NIOSH	REL (TWA)	6 mg/m ³	1 ppm	10-hour time-weighted average	[4] [11] [17]
ACGIH	TLV (TWA)	0.002 mg/m ³	-	Inhalable fraction and vapor	[17]
NIOSH	IDLH	60 mg/m ³	-	Immediately Dangerous to Life or Health	[4] [11] [17]

Emergency Procedures

Proper and immediate response during an emergency is critical to minimizing harm. The following workflows outline the necessary steps for first aid and spill response.

First Aid Measures

A systematic approach to first aid is crucial following any exposure. The diagram below illustrates the appropriate response for each route of exposure.

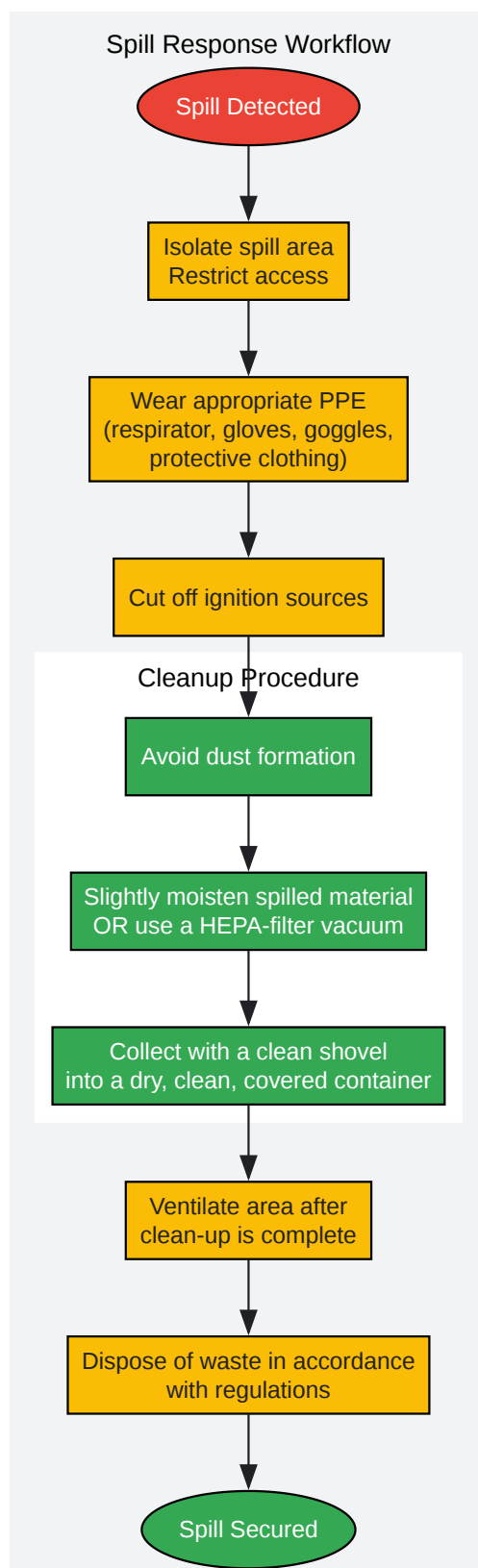


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Caption: First aid workflow for different routes of exposure to **phthalic anhydride**.

Accidental Release Measures (Spill Response)

In the event of a spill, a coordinated and safe cleanup is necessary to prevent exposure and environmental contamination.



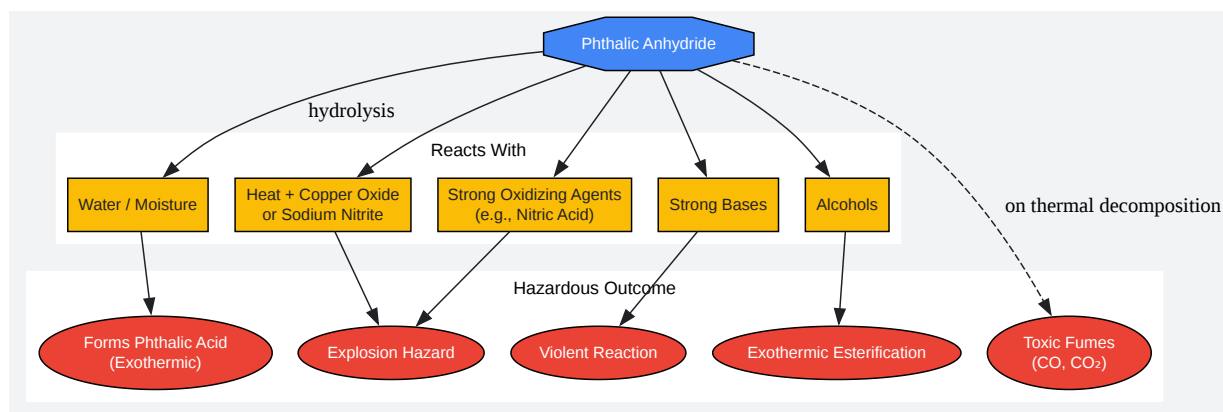
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Caption: Step-by-step workflow for responding to a **phthalic anhydride** spill.

Stability and Reactivity

Phthalic anhydride is stable under normal conditions but is moisture-sensitive.[14][17] It can react violently with certain substances.

- **Reactivity with Water:** Reacts, usually slowly, with water to form phthalic acid and release heat.[2][11] The reaction can become violent if local heating accelerates the rate.[2]
- **Incompatible Materials:** It is incompatible with strong oxidizing agents, strong acids, strong bases, alcohols, and reducing agents.[2][9][14]
- **Hazardous Reactions:** Risk of explosion in contact with nitric acid, copper oxide at elevated temperatures, or sodium nitrite with heat.[2][8][11]
- **Hazardous Decomposition Products:** Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide.[9][14]

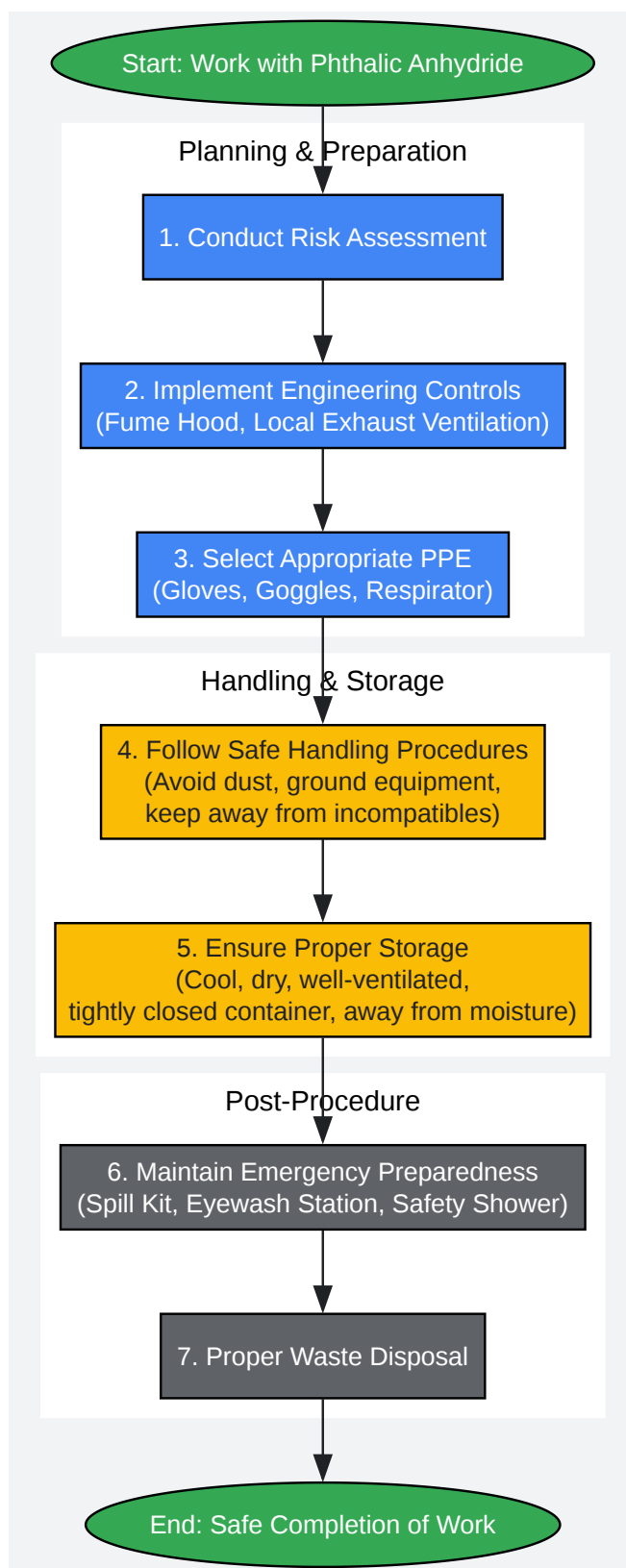


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Caption: Reactivity profile of **phthalic anhydride** with incompatible materials.

Safe Handling and Storage Workflow

A systematic approach to handling and storage is essential to maintain a safe laboratory environment.^[13]^[22]



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Caption: Logical workflow for the safe handling and storage of **phthalic anhydride**.

Experimental Protocols for Safety Assessment

Safety data sheets cite results from standardized tests. Understanding the methodology of these tests is crucial for interpreting the data and assessing risk.

Protocol: Flash Point Determination (Pensky-Martens Closed Cup Method)

This protocol outlines the determination of the flash point, a key indicator of flammability.

Objective: To determine the lowest temperature at which the application of an ignition source causes the vapors of a sample to ignite under specified conditions.

Apparatus:

- Pensky-Martens closed-cup tester
- Calibrated thermometer
- Heat source (electric or gas)
- Ignition source (gas flame or electric igniter)

Methodology:

- Sample Preparation: Ensure the solid **phthalic anhydride** sample is molten and free of water. Pour the liquid sample into the test cup to the specified filling mark.
- Apparatus Setup: Place the test cup in the heating vessel. Fit the lid, ensuring it is secure. Insert the calibrated thermometer and stirrer.
- Heating: Begin heating the sample at a slow, constant rate (5-6 °C per minute). Start the stirrer and maintain a constant stirring speed.
- Testing for Flash: When the sample temperature is approximately 20-30 °C below the expected flash point (152 °C), apply the test flame.^[14]

- Application of Ignition Source: The ignition source is dipped into the vapor space of the cup for a specified duration at regular temperature intervals (every 1-2 °C).
- Observation: The flash point is the lowest temperature at which the application of the ignition source causes a distinct flash in the interior of the cup.
- Recording: Record the barometric pressure. Correct the observed flash point to standard atmospheric pressure.

Protocol: Acute Oral Toxicity - LD₅₀ Determination (Up-and-Down Procedure)

This protocol determines the median lethal dose (LD₅₀) following oral administration.

Objective: To determine the dose of **phthalic anhydride** that is lethal to 50% of a test population of rats when administered orally.

Apparatus:

- Animal caging compliant with ethical standards
- Oral gavage needles
- Calibrated syringes
- Analytical balance

Methodology:

- Animal Selection: Use a single sex of healthy, young adult rats (e.g., Sprague-Dawley strain). Acclimatize the animals to laboratory conditions.
- Dose Preparation: Prepare a series of dose concentrations of **phthalic anhydride** in an appropriate vehicle (e.g., corn oil).
- Dosing Procedure (Main Test):

- Dose one animal at a time using a stepwise procedure. The starting dose should be near the estimated LD₅₀ (e.g., 1530 mg/kg).[17]
- If the animal survives, the dose for the next animal is increased by a constant factor (e.g., 1.5x).
- If the animal dies, the dose for the next animal is decreased by the same factor.
- Observation Period: Observe animals individually for at least 14 days. Note all signs of toxicity, including changes in skin, fur, eyes, and behavior, as well as body weight. Record all mortalities.
- Data Analysis: The LD₅₀ is calculated using the maximum likelihood method based on the sequence of survivals and deaths.

Protocol: Acute Inhalation Toxicity - LC₅₀ Determination

This protocol determines the median lethal concentration (LC₅₀) following inhalation.

Objective: To determine the concentration of **phthalic anhydride** dust/aerosol that is lethal to 50% of a test population of rats over a specified exposure duration.

Apparatus:

- Whole-body or nose-only inhalation exposure chamber
- Dust/aerosol generation system
- Particle size analyzer and concentration monitoring equipment
- Airflow and humidity controls

Methodology:

- Atmosphere Generation: Generate a stable and measurable test atmosphere of **phthalic anhydride** dust. The particle size distribution should be characterized, targeting a mass median aerodynamic diameter (MMAD) within the respirable range.

- **Animal Selection:** Use healthy, young adult rats. Acclimatize them to the test apparatus.
- **Exposure:** Expose groups of animals (typically 5 of each sex per group) to a series of concentrations for a fixed period, usually 4 hours.[17] A control group is exposed to filtered air only.
- **Monitoring:** Continuously monitor the chamber for airflow, temperature, humidity, and the concentration of the test substance.
- **Observation Period:** After exposure, house the animals under normal laboratory conditions for a 14-day observation period.
- **Clinical Observations:** Record mortality, body weights, and all signs of toxicity daily.
- **Pathology:** Perform a gross necropsy on all animals at the end of the observation period.
- **Data Analysis:** Calculate the LC₅₀ value and its 95% confidence limits using appropriate statistical methods (e.g., probit analysis).

Disposal Considerations

Waste material must be disposed of in accordance with local, state, and federal regulations. It may be necessary to contain and dispose of **phthalic anhydride** as a hazardous waste.[11] A recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber. Do not allow the product to enter drains.[6]

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